

CAS number and molecular formula of Pigment Red 81:2.

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Compound of Interest

Compound Name: Pigment Red 81:2

Cat. No.: B1599079

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A Technical Guide to Pigment Red 81:2

For Researchers, Scientists, and Formulation Professionals

This technical guide provides a comprehensive overview of **Pigment Red 81:2**, a xanthene-class organic pigment. The information is curated for professionals in research, development, and formulation who require detailed chemical and physical data.

Chemical Identification and Molecular Structure

Pigment Red 81:2 is a rhodamine-based lake pigment characterized by its brilliant bluish-red hue.^{[1][2]} It is primarily utilized in applications demanding high color strength and vibrancy, such as printing inks and coatings.^{[1][2]}

There are inconsistencies across chemical data providers regarding the precise molecular formula and weight of **Pigment Red 81:2**. This variation can arise from the complex nature of the laking process and the specific counter-ions used in its manufacture. The most frequently cited CAS Number is 75627-12-2.^{[3][4][5][6]}

Below is a summary of the reported molecular data:

Identifier	Value	Source(s)
CAS Number	75627-12-2	[3][4][5][6]
C.I. Name	Pigment Red 81:2	[3][5]
C.I. Number	45160:2, 45161:1	[1][5]
Chemical Class	Xanthene / Rhodamine Lake	[3][7]
Molecular Formula	C28H30ClN2O3Na	[1]
C27H29N2O3+	[3]	
C27H28N2O3	[5]	
C108H116MoN8O19Si	[6]	
Molecular Weight (g/mol)	501.99	
429.22	[3]	
428.52	[5]	
1954.14	[4][6]	

Physicochemical Properties

Pigment Red 81:2 is recognized for its intense color and fluorescent characteristics, though it exhibits moderate lightfastness, making it more suitable for indoor applications.[1] Its physical and resistance properties are summarized below.

Property	Value	Source(s)
Appearance	Red Powder	
Density (g/cm ³)	1.7 - 2.5	[7]
Oil Absorption (ml/100g)	40 - 60	[7]
pH (10% slurry)	5.0 - 8.0	[7]
Heat Stability (°C)	120 - 170	[7]
Lightfastness (BWS)	2 - 5	[7]
Water Resistance	3 - 4 (Moderate to Good)	[7]
Oil Resistance	3 - 4 (Moderate to Good)	[7]
Acid Resistance	2 - 3 (Poor to Moderate)	[7]
Alkali Resistance	2 - 3 (Poor to Moderate)	[7]

Experimental Protocols

Manufacturing Process Overview

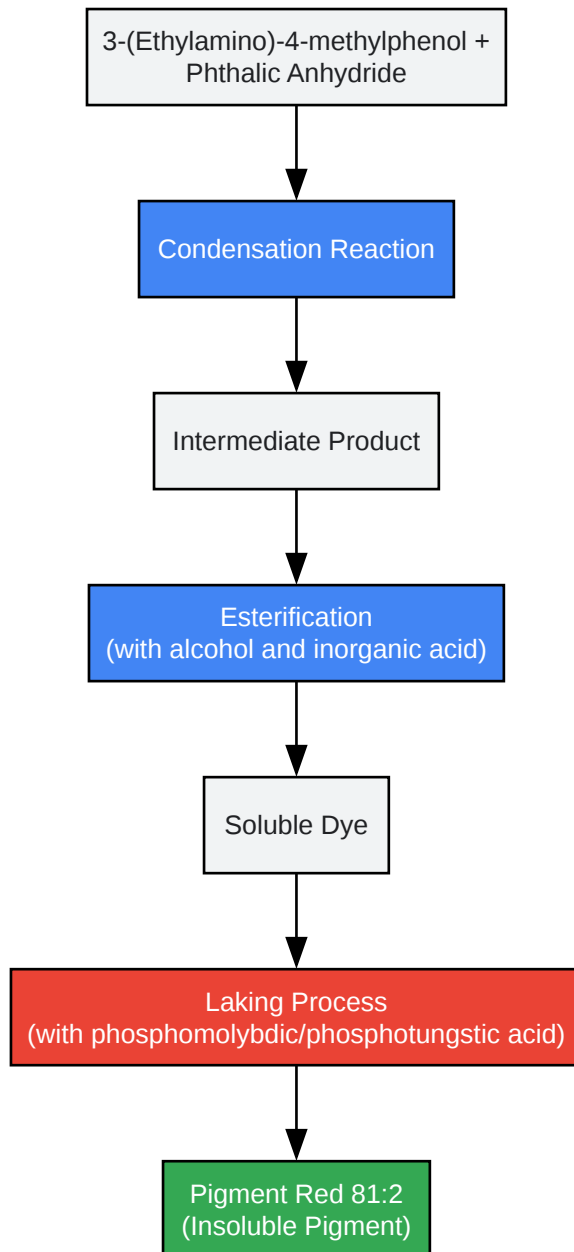
The synthesis of **Pigment Red 81:2** is a multi-step process. While proprietary specifics exist between manufacturers, the general chemical pathway is understood.

The manufacturing process can be summarized as follows:

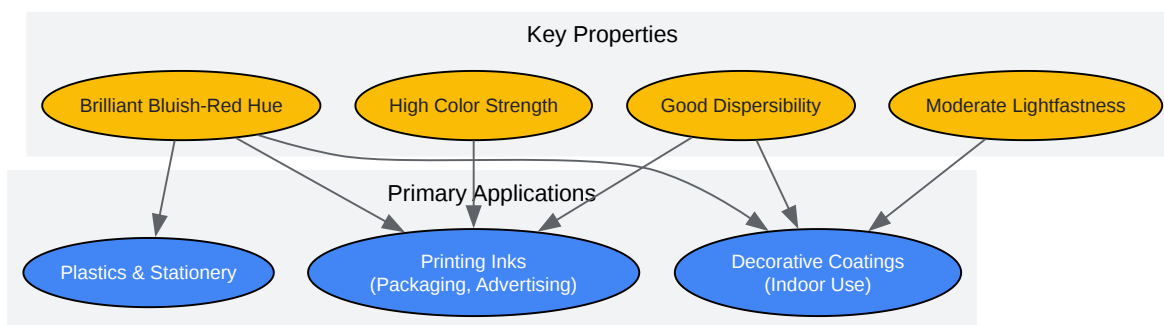
- **Condensation:** The synthesis begins with the condensation of 3-(Ethylamino)-4-methylphenol with Phthalic anhydride.[3]
- **Esterification:** The resulting product undergoes esterification with methanol or ethanol and an inorganic acid.[3]
- **Laking:** The final step involves "laking," where the dye is precipitated onto an inert substrate, typically a complex salt involving phosphomolybdic acid (PMA) or phosphotungstic acid (PTA).[3][7] This step is crucial for converting the soluble dye into an insoluble pigment.

A simplified logical workflow for the synthesis is presented below.

Simplified Synthesis Workflow for Pigment Red 81:2



Property-Application Relationship for Pigment Red 81:2



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